

Personal protective equipment for handling Sirpefenicol

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Compound of Interest

Compound Name: Sirpefenicol

Cat. No.: B8636501

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Essential Safety and Handling Guide for Sirpefenicol

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Sirpefenicol**. Given the limited availability of a comprehensive Safety Data Sheet (SDS) for **Sirpefenicol**, this document incorporates specific data available for **Sirpefenicol** and supplements it with safety protocols from structurally related phenicol antibacterials, namely Florfenicol and Chloramphenicol, to ensure a thorough and cautious approach to its handling.

Compound Identification:

Product Name:	Sirpefenicol
Synonyms:	ZTS-00007928
CAS Number:	1632310-24-7[1]
Molecular Formula:	C17H18F3N3O3S[1]
Molecular Weight:	401.4 g/mol [1]

Hazard Identification and Classification

Sirpefenicol is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[\[1\]](#)
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.

Due to its classification as a phenicol antibacterial, it is prudent to handle **Sirpefenicol** as potentially having other hazards associated with this class of compounds, such as potential for reproductive toxicity and carcinogenicity, as seen with Chloramphenicol and Florfenicol.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure when handling **Sirpefenicol**. The following table outlines the recommended PPE based on the known hazards of **Sirpefenicol** and data from related phenicol compounds.

Body Part	Personal Protective Equipment	Specifications and Rationale
Hands	Double-gloving with chemical-resistant gloves	Wear two pairs of ASTM D6978-tested chemotherapy gloves. The inner glove should be worn under the cuff of the lab coat, and the outer glove over the cuff. Change outer gloves regularly or immediately if contaminated.
Eyes/Face	Safety glasses with side shields or safety goggles. A face shield may be required for splash hazards.	To protect against dust, aerosols, and splashes.
Body	Disposable, impermeable gown or lab coat with long sleeves and tight-fitting cuffs.	Provides a barrier against skin contact. Should be solid-fronted and close in the back.
Respiratory	NIOSH-approved respirator (e.g., N95 or higher)	Required when handling the powder outside of a containment system (e.g., chemical fume hood, biological safety cabinet) or when there is a risk of aerosolization.

Operational Plans: Handling and Storage

Proper operational procedures are critical to ensure safety and maintain the integrity of the compound.

Handling:

- Handle **Sirpefenicol** in a designated area, such as a chemical fume hood or a powder containment hood, to minimize inhalation exposure.
- Avoid the formation of dust and aerosols.

- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- Ensure an eyewash station and safety shower are readily accessible.

Storage:

- Store **Sirpefenicol** in a tightly sealed, light-resistant container.
- Keep in a cool, dry, and well-ventilated area.
- Store locked up and away from incompatible materials such as strong oxidizing agents.
- Recommended storage for the powder is at -20°C for up to 2 years. Solutions in DMSO can be stored at 4°C for up to 2 weeks or at -80°C for up to 6 months.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency Situation	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek prompt medical attention.
Skin Contact	Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Accidental Release/Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the spilled material with an absorbent material for solid spills, or appropriate absorbent for liquid spills, and place it in a sealed container for disposal.

Disposal Plan

The disposal of **Sirpefenicol** and its waste must be conducted in a manner that minimizes environmental impact and adheres to local, state, and federal regulations.

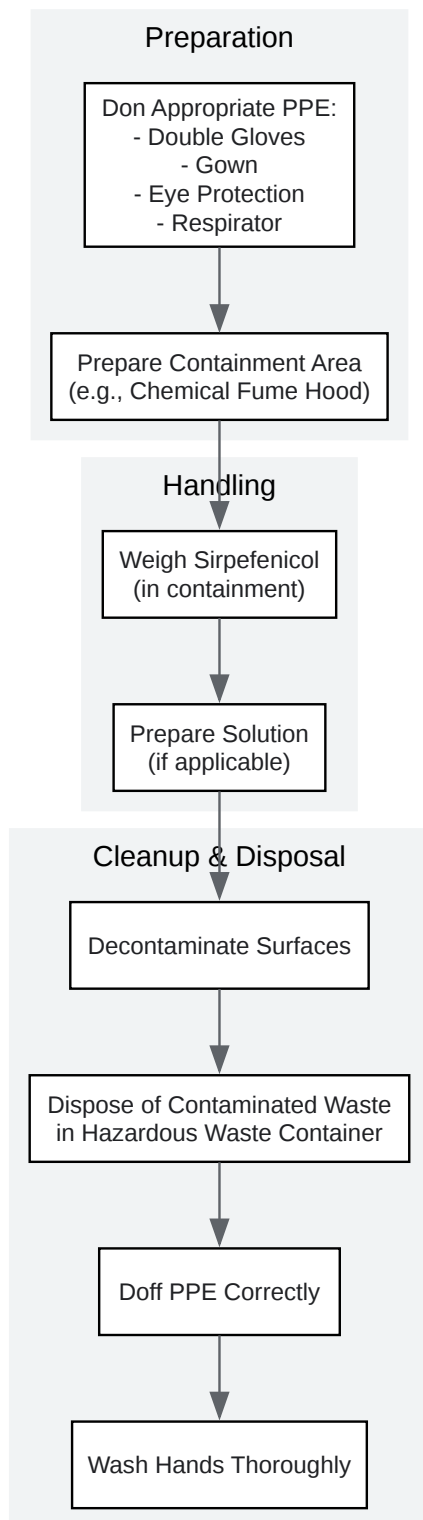
Waste Categories and Disposal Methods:

Waste Type	Disposal Procedure
Unused/Expired Sirpefenicol	Dispose of as hazardous chemical waste. Do not dispose of down the drain or in regular trash. The waste should be collected by a licensed hazardous waste disposal company.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, sealed, and labeled hazardous waste container for incineration or other approved disposal methods.
Contaminated PPE (e.g., gloves, gowns)	Place in a sealed bag or container labeled as hazardous waste and dispose of according to institutional and regulatory guidelines.
Aqueous Waste Containing Sirpefenicol	Collect in a clearly labeled, sealed container for hazardous waste disposal. Do not pour down the drain due to its high aquatic toxicity.

Visualized Workflows

The following diagrams illustrate key procedural workflows for handling **Sirpefenicol** safely.

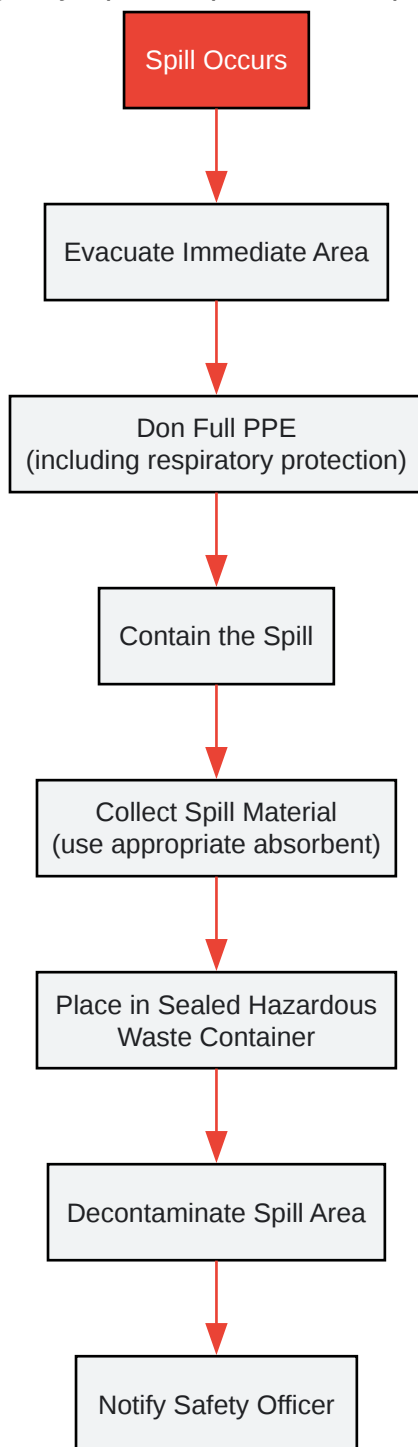
Workflow for Handling Sirpefenicol Powder



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Caption: A step-by-step workflow for the safe handling of **Sirpefenicol** powder.

Emergency Spill Response for Sirpefenicol



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Caption: A logical flow diagram for responding to a **Sirpefenicol** spill.

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References

- 1. Sirpefenicol|1632310-24-7|MSDS [dcchemicals.com]
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